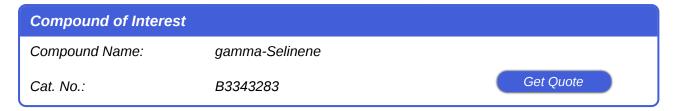


A Technical Guide to y-Selinene: Commercial Availability, Analysis, and Biological Significance

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gamma-Selinene (γ -Selinene) is a naturally occurring bicyclic sesquiterpene hydrocarbon with the molecular formula $C_{15}H_{24}$ and a molecular weight of 204.35 g/mol .[1] As an isomer within the broader group of selinenes, it is found in the essential oils of various plants, including celery, sage, and Cannabis sativa.[2] This technical guide provides an in-depth overview of the commercial availability of γ -Selinene, detailed experimental protocols for its extraction and analysis, and a review of its biosynthetic pathways and potential therapeutic signaling pathways.

y-Selinene is classified under the eudesmane subclass of sesquiterpenoids and is noted for its potential anti-inflammatory, antifungal, and anticancer properties. [2] Its chemical identity is confirmed by its CAS Number: 515-17-3. [3] This document serves as a core resource for professionals requiring purified y-Selinene for research and development purposes.

Commercial Availability and Suppliers

Procuring high-purity γ-Selinene is essential for accurate and reproducible research. While many chemical suppliers offer this compound, pricing and bulk availability often require direct



inquiry. The following table summarizes key information from various suppliers for research-grade γ -Selinene.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantitie s	Notes
Benchche m[4]	515-17-3	C15H24	204.35	Inquiry required	Inquiry required	For research use only. Not for human or veterinary use.
LookChem[2]	515-17-3	C15H24	204.35	Inquiry required	Listings for kilogram quantities exist, but require inquiry for confirmatio n.	Marketplac e with various listed suppliers.
Amadis Chemical	515-17-3	C15H24	204.35	97%	Inquiry required	Pricing and stock require inquiry.
The Good Scents Company[5	515-17-3	C15H24	204.35	Assay: 92.00 to 100.00%	Not specified for sale	Primarily a data resource; notes the compound is not for fragrance or flavor use.



Experimental Protocols Extraction of y-Selinene from Natural Sources (e.g., Celery Seeds)

y-Selinene is a major constituent of celery seed essential oil.[6][7] The following protocol outlines a standard method for its extraction via hydro-distillation.

Methodology: Hydro-distillation using a Clevenger-type Apparatus[8][9]

- Preparation of Plant Material: Obtain mature, healthy celery seeds (Apium graveolens).
 Grind 100 g of the seeds into a coarse powder to increase the surface area for efficient oil extraction.
- Hydro-distillation: Place the ground seeds into a 2 L round-bottom flask. Add 1 L of distilled water to the flask.
- Apparatus Setup: Connect the flask to a Clevenger-type apparatus designed for oils lighter than water. Connect a condenser to the Clevenger apparatus and ensure a steady flow of cold water.
- Extraction: Heat the flask using a heating mantle. Bring the water to a boil and maintain a gentle, rolling boil for a minimum of 3-5 hours. The steam and volatile oils will rise, condense in the condenser, and collect in the graduated tube of the Clevenger apparatus.
- Oil Collection: Once the extraction is complete (i.e., no more oil is collecting), allow the
 apparatus to cool to room temperature. Carefully collect the separated essential oil layer
 from the top of the hydrosol.
- Drying and Storage: Dry the collected essential oil over anhydrous sodium sulfate to remove any residual water. Store the final oil in a sealed, dark glass vial at 4°C to prevent degradation.[7]

Analysis and Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)



GC-MS is the definitive method for identifying and quantifying volatile compounds like y-Selinene within a complex essential oil matrix.[4]

Methodology: GC-MS Analysis[7][10]

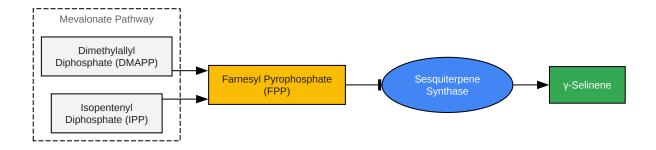
- Sample Preparation: Dilute the extracted essential oil sample (1 μ L) with a suitable solvent such as acetone or hexane (e.g., 1:100 v/v).
- GC-MS System: Utilize a gas chromatograph coupled to a mass spectrometer detector (e.g., Agilent 8890 GC with 5977B MS).
- Chromatographic Conditions:
 - Column: HP-5ms (or equivalent 5% phenyl-methylpolysiloxane) capillary column (e.g., 30 m length x 0.25 mm internal diameter x 0.25 µm film thickness).[10]
 - Carrier Gas: Helium, at a constant flow rate (e.g., 1.0 mL/min).[10]
 - Injector: Split mode (e.g., split ratio 1:50).[7]
 - Injector Temperature: 270°C.[10]
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute.
 - Ramp 1: Increase at 10°C/min to 180°C, hold for 1 minute.
 - Ramp 2: Increase at 20°C/min to 280°C, hold for 15 minutes.[10]
- Mass Spectrometer Conditions:
 - o Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Scan Range: m/z 20–550 amu.[10]
 - Solvent Delay: 4 minutes.



 Component Identification: Identify γ-Selinene by comparing its mass spectrum with reference spectra in established libraries (e.g., NIST, Wiley) and by comparing its calculated Retention Index (RI) with literature values. The relative percentage of γ-Selinene is determined by the peak area relative to the total peak area of all identified components.

Biosynthesis and Biological Signaling Pathways Biosynthesis of y-Selinene

Like all sesquiterpenoids, y-Selinene is biosynthesized from the precursor farnesyl pyrophosphate (FPP).[2] FPP itself is derived from the mevalonate (MVA) pathway in the plant cell's cytosol.[2] A specific sesquiterpene synthase enzyme catalyzes the complex cyclization of the linear FPP molecule to form the characteristic bicyclic structure of y-Selinene.



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Biosynthesis of γ-Selinene from FPP.

Potential Anti-Inflammatory Signaling Pathway: NF-kB Inhibition

Many plant-derived phytochemicals, including sesquiterpenes, are known to exert anti-inflammatory effects by modulating key signaling pathways.[11] A primary target is the Nuclear Factor-kappa B (NF- κ B) pathway, which is a central regulator of inflammation, immune response, and cell survival.[4] In its inactive state, NF- κ B is held in the cytoplasm by an inhibitor protein, I κ B α . Pro-inflammatory stimuli (like TNF- α or LPS) trigger a cascade that leads to the phosphorylation and subsequent degradation of I κ B α . This releases NF- κ B, allowing it to translocate to the nucleus, where it activates the transcription of pro-inflammatory genes (e.g.,

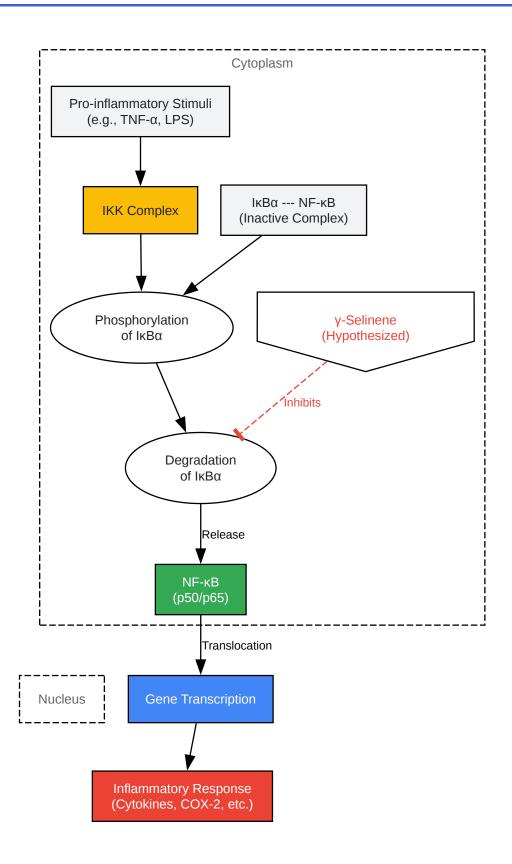






cytokines, COX-2).[12][13] Phytochemicals like γ -Selinene are hypothesized to inhibit this pathway, potentially by preventing the degradation of IkB α , thereby keeping NF-kB sequestered in the cytoplasm and suppressing the inflammatory response.[14]





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Hypothesized inhibition of the NF-кВ pathway.



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